

Ponatinib Hydrochloride: A Comprehensive Kinase Inhibition Profile

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Compound of Interest

Compound Name: Ponatinib Hydrochloride

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

Ponatinib hydrochloride, marketed as Iclusig®, is a potent, orally administered multi-targeted tyrosine kinase inhibitor (TKI).[1][2] It was initially developed to target the BCR-ABL tyrosine kinase, the hallmark of Chronic Myeloid Leukemia (CML) and Philadelphia chromosome-positive Acute Lymphoblastic Leukemia (Ph+ ALL).[3][4] A key feature of ponatinib is its efficacy against the T315I "gatekeeper" mutation within the BCR-ABL kinase domain, which confers resistance to other first and second-generation TKIs.[2][3][5] Structurally designed with a carbon-carbon triple bond, ponatinib can effectively bind to the ATP-binding site of both native and mutated BCR-ABL, including the T315I variant.[1][5] Beyond BCR-ABL, ponatinib exhibits a broad inhibition profile, targeting various other kinases involved in critical cellular processes such as cell growth, survival, and angiogenesis.[3][4][6] This guide provides a detailed technical overview of ponatinib's kinase inhibition profile, the signaling pathways it modulates, and the experimental methodologies used for its characterization.

Quantitative Kinase Inhibition Profile

Ponatinib demonstrates potent inhibitory activity across a wide spectrum of kinases at nanomolar concentrations. Its pan-inhibitory nature is a key aspect of its efficacy and also contributes to its toxicity profile. The following tables summarize the half-maximal inhibitory concentration (IC50) values of ponatinib against various kinases as determined by in vitro biochemical and cell-based assays.

Table 1: Ponatinib IC50 Values against ABL and its Mutants

Kinase Target	IC50 (nM)	Assay Type	Reference
Native ABL	0.37	Cell-free	[7] [8] [9]
ABL T315I Mutant	2.0	Cell-free	[1] [4] [7] [9]
Other ABL Mutants	0.30 - 0.44	Cell-free	[4] [7] [9]
Ba/F3 cells (BCR-ABL)	0.5	Cell-based	[8] [9]
Ba/F3 cells (BCR-ABL T315I)	11	Cell-based	[7] [9]
Other BCR-ABL Mutants	0.5 - 36	Cell-based	[7] [9]

Table 2: Ponatinib IC50 Values against Other Key Kinases

Kinase Family	Kinase Target	IC50 (nM)	Assay Type	Reference
Receptor Tyrosine Kinases	PDGFR α	1.1	Cell-free	[7][8][9]
VEGFR2	1.5	Cell-free	[7][8][9]	
FGFR1	2.2	Cell-free	[7][8][9]	
FLT3	13	Cell-free	[9]	
KIT	13	Cell-free	[9]	
RET	-	-	[4][6]	
TIE2	-	-	[6]	
Src Family Kinases	Src	5.4	Cell-free	[7][8][9]
MAP Kinase Pathway	MEKK2	10 - 16	Cell-free	[10]

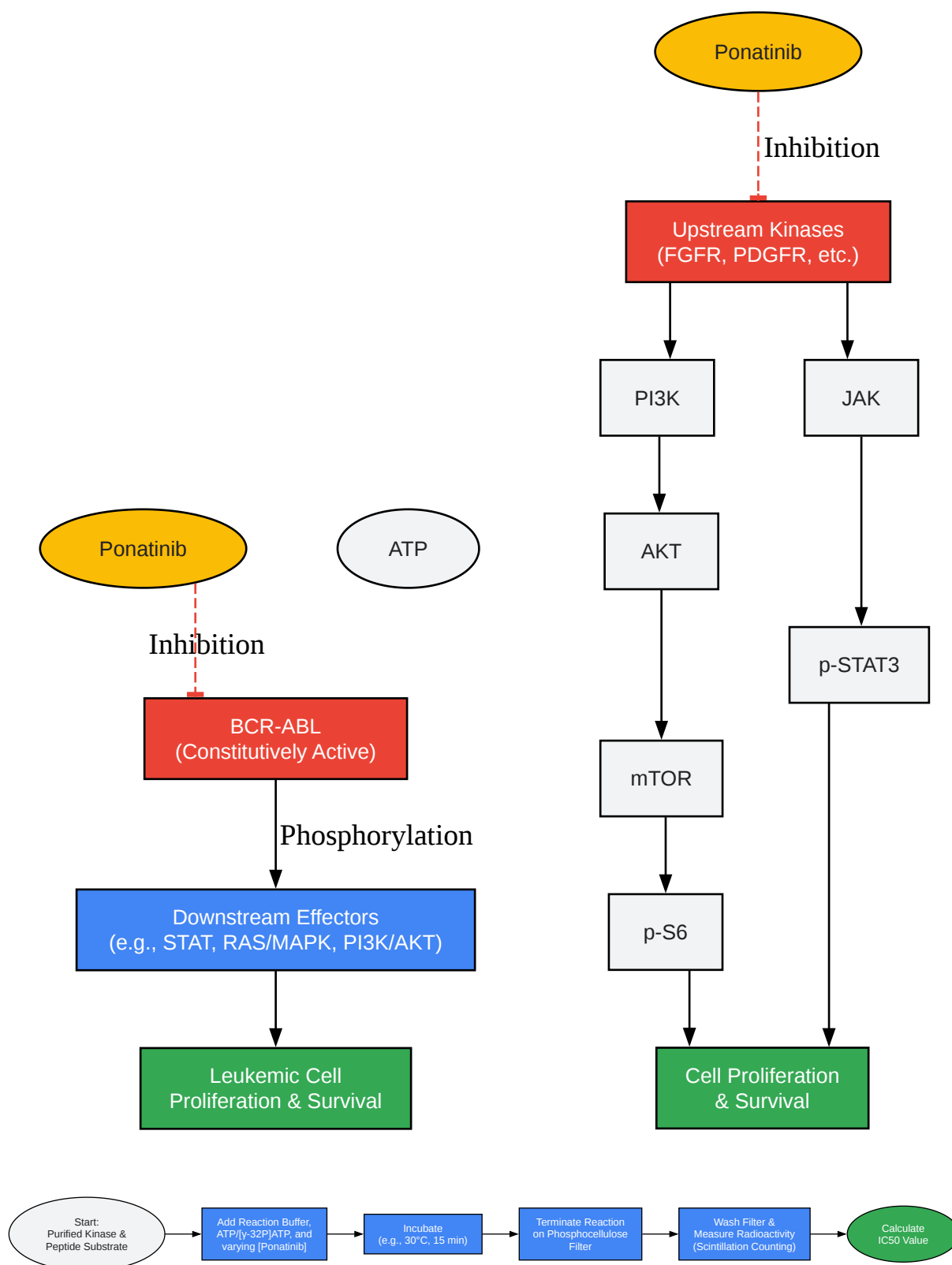
Note: IC50 values can vary between different studies and assay conditions. The data presented represents a compilation from multiple sources.

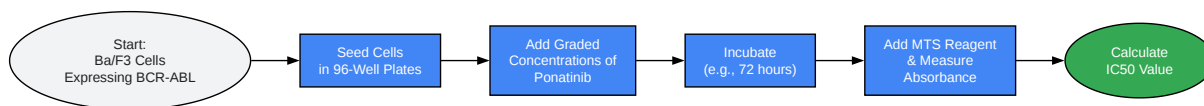
Modulated Signaling Pathways

Ponatinib's broad kinase inhibition profile allows it to disrupt multiple oncogenic signaling pathways simultaneously. Its primary mechanism involves competitive inhibition at the ATP-binding site of target kinases, thereby blocking downstream phosphorylation events crucial for cancer cell proliferation and survival.[3][5][11]

BCR-ABL Signaling Pathway

In CML and Ph+ ALL, the constitutively active BCR-ABL fusion protein drives uncontrolled cell proliferation and survival. Ponatinib directly binds to the ATP-binding pocket of BCR-ABL, preventing its autophosphorylation and the subsequent activation of downstream signaling cascades that lead to leukemia.[5][11] This inhibition is effective even against the T315I mutant, which sterically hinders the binding of other TKIs.[3][5]





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